

Technical Support Center: 4',3,4-Trihydroxychalcone (Butein) Synthesis

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Compound of Interest

Compound Name: 4',3,4-Trihydroxychalcone

Cat. No.: B600762

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Welcome to the technical support guide for the synthesis of **4',3,4-Trihydroxychalcone**, a biologically significant flavonoid commonly known as Butein. This document is designed for researchers, medicinal chemists, and drug development professionals to provide in-depth, field-proven insights into its synthesis, troubleshooting, and characterization.

Overview: The Claisen-Schmidt Condensation

The most common and reliable method for synthesizing Butein is the Claisen-Schmidt condensation, a base-catalyzed reaction between an appropriate acetophenone and a benzaldehyde.[1][2] Specifically, it involves the reaction of 2',4'-Dihydroxyacetophenone with 3,4-Dihydroxybenzaldehyde (Protocatechuic aldehyde).

The reaction's success hinges on the principle that only the ketone (2',4'-dihydroxyacetophenone) possesses α -hydrogens, allowing it to form a nucleophilic enolate ion under basic conditions. The benzaldehyde, lacking α -hydrogens, can only act as the electrophile.[3] This directed reactivity is the cornerstone of the Claisen-Schmidt reaction.

Reaction Mechanism Diagram

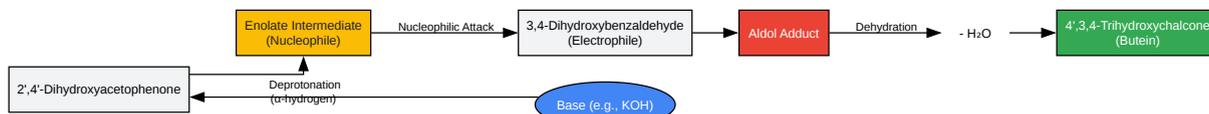


Figure 1: Claisen-Schmidt Condensation for Butein Synthesis

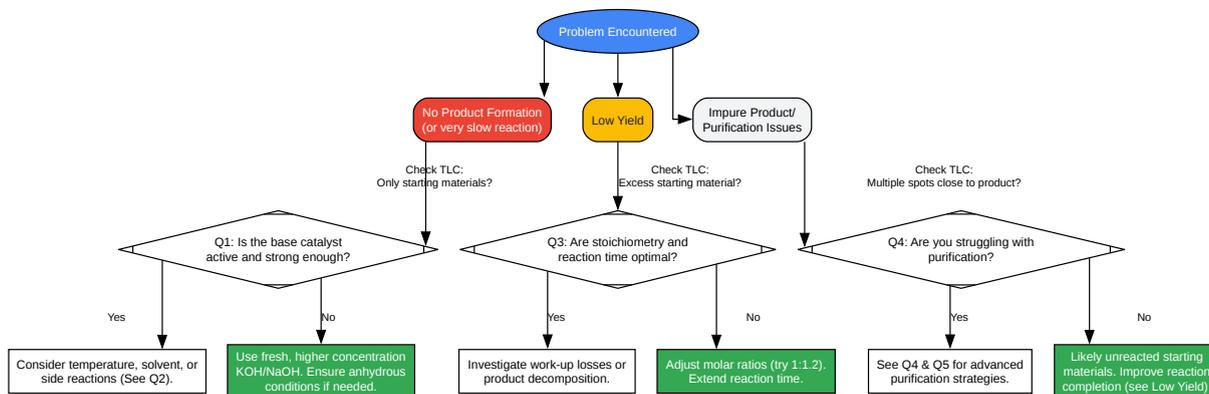


Figure 2: Diagnostic Flowchart for Butein Synthesis

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Sources

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